

Safe handling and storage procedures for 4-Aminopyridine-2-carboxylic acid

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Compound of Interest

Compound Name: 4-Aminopyridine-2-carboxylic acid

Cat. No.: B016592

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Technical Support Center: 4-Aminopyridine-2-carboxylic acid

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **4-Aminopyridine-2-carboxylic acid** (CAS No. 100047-36-7).

Frequently Asked Questions (FAQs)

Q1: What is **4-Aminopyridine-2-carboxylic acid** and what are its primary hazards?

4-Aminopyridine-2-carboxylic acid, also known as 4-aminopicolinic acid, is a chemical compound used in pharmaceutical and biochemical research, particularly in the development of drugs for neurological disorders.^[1] Its primary hazard, as classified under the Globally Harmonized System (GHS), is "Acute toxicity - Category 4, Oral," meaning it is harmful if swallowed.^{[2][3][4]} Some safety data sheets also indicate that it may cause skin, eye, and respiratory irritation.^{[5][6]}

Q2: What are the immediate first aid measures in case of accidental exposure?

In case of accidental exposure, prompt first aid is crucial. The following are general guidelines, but always consult the specific Safety Data Sheet (SDS) for your material and seek medical attention.

- If Swallowed: Rinse the mouth with water.[2][7] Do NOT induce vomiting. Seek immediate medical help.[3][4]
- If Inhaled: Move the individual to fresh air.[2][5][8] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration, but avoid mouth-to-mouth resuscitation if the substance was ingested or inhaled.[2] Seek medical attention if you feel unwell.[5]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[9] Wash the affected area with plenty of soap and water for at least 15 minutes.[5] If skin irritation occurs, get medical advice.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes, including under the eyelids.[5] If present and easy to do, remove contact lenses.[5] Continue rinsing for at least 15 minutes.[5] If eye irritation persists, seek immediate medical attention.[5]

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

To minimize exposure, the following PPE is recommended:

- Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves.[6] For added protection, consider double-gloving.[6]
- Eye and Face Protection: Use ANSI-approved safety glasses or chemical splash goggles.[6] A face shield may be necessary if there is a splash hazard.[6]
- Skin and Body Protection: A fully buttoned laboratory coat, long pants, and closed-toe shoes are essential to prevent skin exposure.[6]
- Respiratory Protection: Handle the compound in a well-ventilated area, preferably a certified chemical fume hood, to avoid inhaling dust.[6][7][10] If dust generation is unavoidable or in case of a large spill, a NIOSH/MSHA or European Standard EN 149 approved respirator may be required.[5]

Troubleshooting Guide

Issue/Observation	Potential Cause	Recommended Action
Caking or clumping of the solid material	Absorption of moisture from the air.	Ensure the container is tightly sealed when not in use.[5][7] Store in a dry, cool, and well-ventilated place.[4][5][7] For long-term storage, consider using a desiccator or storing under an inert atmosphere.[5][10]
Visible contamination or discoloration of the powder	Improper storage or cross-contamination.	Do not use the material. Dispose of it as hazardous waste according to your institution's environmental health and safety (EHS) guidelines.[2][3][4] Review handling procedures to prevent future cross-contamination.
Dust becomes airborne during weighing or transfer	Improper handling technique.	Perform all manipulations of the solid compound within a chemical fume hood to control dust.[6][10] Use appropriate tools (e.g., spatulas) to minimize dust generation.[7] If significant dust is still generated, respiratory protection may be necessary. [5]
Accidental spill of the solid compound	Mishandling of the container.	Evacuate personnel from the immediate area.[2][7] Wearing appropriate PPE, prevent further spillage if it is safe to do so.[2][7] For small spills, gently sweep or vacuum up the material, avoiding dust generation, and place it in a

suitable, sealed container for disposal.[5][7] Do not let the chemical enter drains.[2][7]

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **4-Aminopyridine-2-carboxylic acid**. Note that some values may be predicted and should be used as a reference.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ N ₂ O ₂	[1][2][3]
Molecular Weight	138.12 g/mol	[1][2][3]
CAS Number	100047-36-7	[1][2]
Appearance	White to off-white powder/solid	[1]
Melting Point	~265 °C	[3]
Boiling Point	446.3 °C at 760 mmHg (Predicted)	[2][3]
Flash Point	223.7 °C (Predicted)	[2][3]
Solubility	Soluble in Acetone, Ethanol, Methanol	[2]
Density	~1.417 g/cm ³ (Predicted)	[2][3]
Vapor Pressure	9.48E-09 mmHg at 25°C	[2][3]

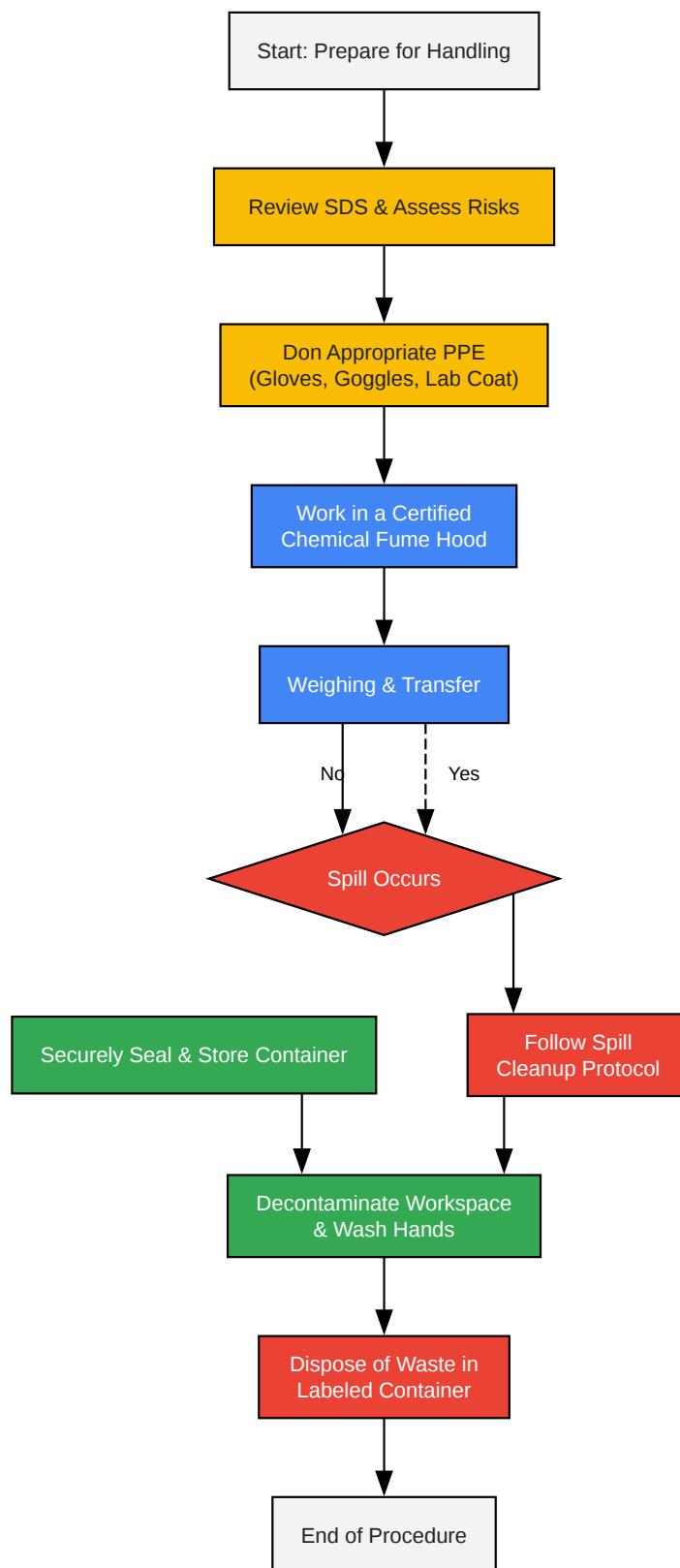
Experimental Protocols & Workflows

Standard Operating Procedure for Safe Handling

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS).[9] Verify that the chemical fume hood is operational and that all necessary PPE is available and in good condition.[6]

- Handling: Conduct all work involving **4-Aminopyridine-2-carboxylic acid** in a certified chemical fume hood to minimize inhalation exposure.[6][10] Avoid direct contact with skin and eyes by wearing appropriate PPE.[3][4][7][8] Do not eat, drink, or smoke in the work area.[2][7][9]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place when not in use.[3][4][5][7][8] Store away from incompatible materials such as strong oxidizing agents.[5][10]
- Cleaning Up: After handling, wash hands and any exposed skin thoroughly with soap and water.[2][3][4][7][9][8] Decontaminate the work area.
- Disposal: Collect all waste containing **4-Aminopyridine-2-carboxylic acid** in a designated, properly labeled, and sealed hazardous waste container.[2][5] Dispose of the waste through your institution's environmental health and safety (EHS) office in accordance with all applicable regulations.[2][3][4][5]

Visualizations

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Caption: Logical workflow for the safe handling of **4-Aminopyridine-2-carboxylic acid**.

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Caption: Relationships between chemical hazards and control measures.

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